

Isatoribine in Oncology: Application Notes for In Vivo Research

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Compound of Interest

Compound Name: *Isatoribine*

Cat. No.: *B057017*

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Introduction

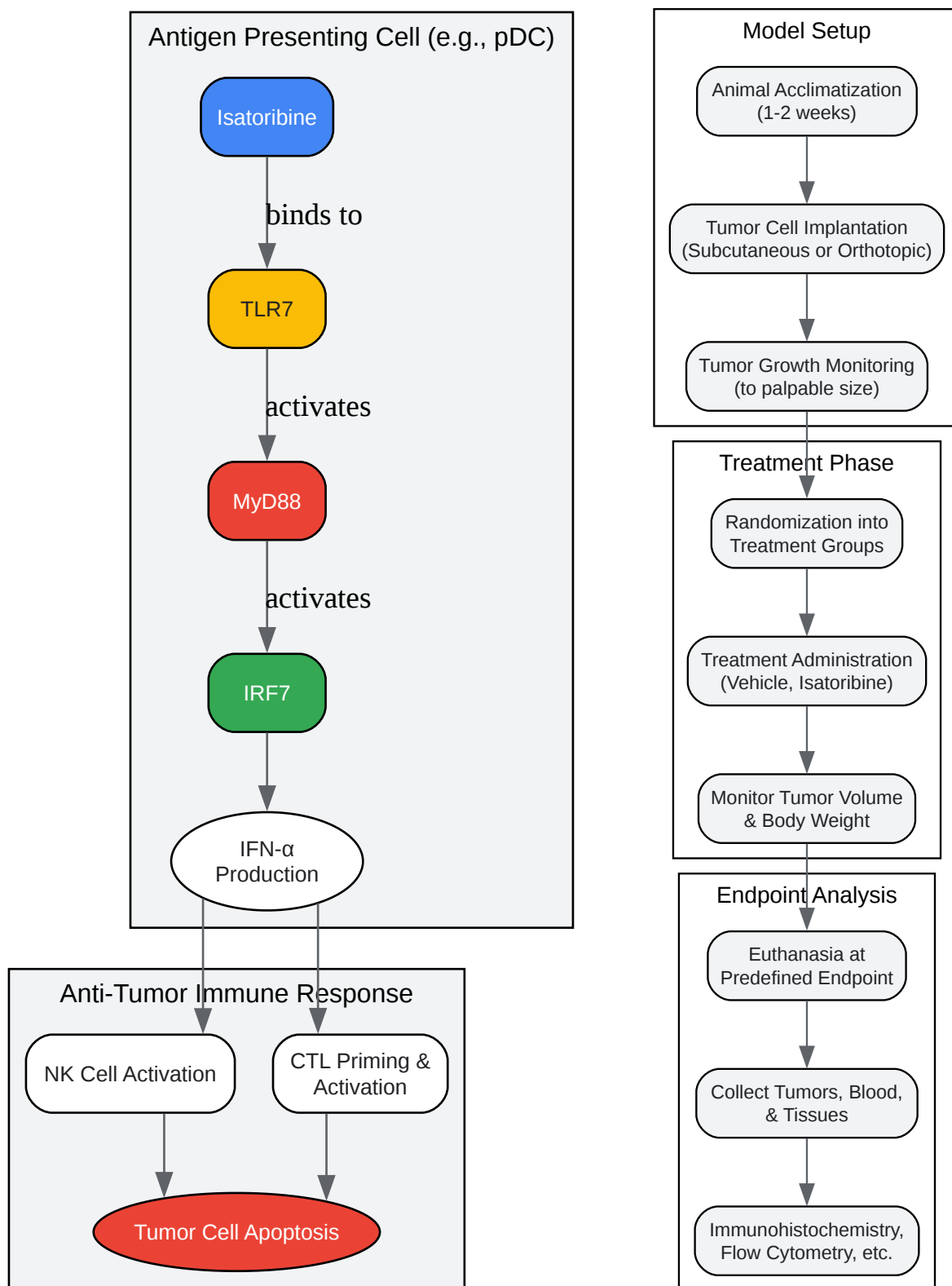
Isatoribine (also known as ANA245) is a synthetic nucleoside analog that acts as a selective agonist for Toll-like receptor 7 (TLR7).[1] TLR7 is a component of the innate immune system, and its activation can trigger a cascade of immune responses, including the production of type I interferons and other cytokines. This immunomodulatory activity has led to the investigation of **isatoribine** and other TLR7 agonists as potential therapeutic agents for viral infections and cancer. While **isatoribine**'s development has been more prominent in the context of Hepatitis C, its potential as an anti-cancer agent, primarily through immune stimulation, is a subject of scientific interest.

This document provides an overview of the available information and general protocols relevant to the in vivo study of TLR7 agonists like **isatoribine** in cancer models. Due to a lack of publicly available, detailed in vivo cancer studies specifically utilizing **isatoribine**, the following protocols are based on general methodologies for similar compounds and preclinical cancer research.

Mechanism of Action: TLR7 Agonism

Isatoribine stimulates the immune system by binding to and activating TLR7, which is primarily expressed on plasmacytoid dendritic cells (pDCs) and B cells. This activation leads to the production of pro-inflammatory cytokines, most notably interferon-alpha (IFN- α). IFN- α has

direct anti-proliferative and pro-apoptotic effects on tumor cells and can also enhance the activity of other immune cells, such as natural killer (NK) cells and cytotoxic T lymphocytes (CTLs), which are crucial for anti-tumor immunity.



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References

- 1. researchgate.net [researchgate.net]
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